

A Comparative Guide to Hole-Transporting Layers in Perovskite Solar Cells

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-([1,1'-Biphenyl]-4-yl)-9,9-diphenyl-9H-fluoren-2-amine*

CAS No.: 1268520-04-2

Cat. No.: B573022

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

The selection of an appropriate hole-transporting layer (HTL) is a critical determinant of the overall performance, stability, and cost of perovskite solar cells (PSCs). This guide provides an objective comparison of five commonly employed HTLs: two benchmark organic small molecules (Spiro-OMeTAD and PTAA), a widely studied polymer (P3HT), and two promising inorganic materials (CuSCN and NiOx). The performance metrics, experimental protocols, and key characteristics of each are detailed to aid in the selection of the most suitable HTL for specific research and development applications.

Performance Metrics: A Comparative Overview

The following table summarizes the key performance metrics of perovskite solar cells fabricated with different HTLs. It is important to note that the performance of PSCs is highly dependent on the specific perovskite composition, device architecture, and fabrication conditions. Therefore, the data presented here, compiled from various studies, should be

considered as representative examples rather than absolute values. For a fair comparison, it is crucial to consider the experimental details provided in the cited sources.

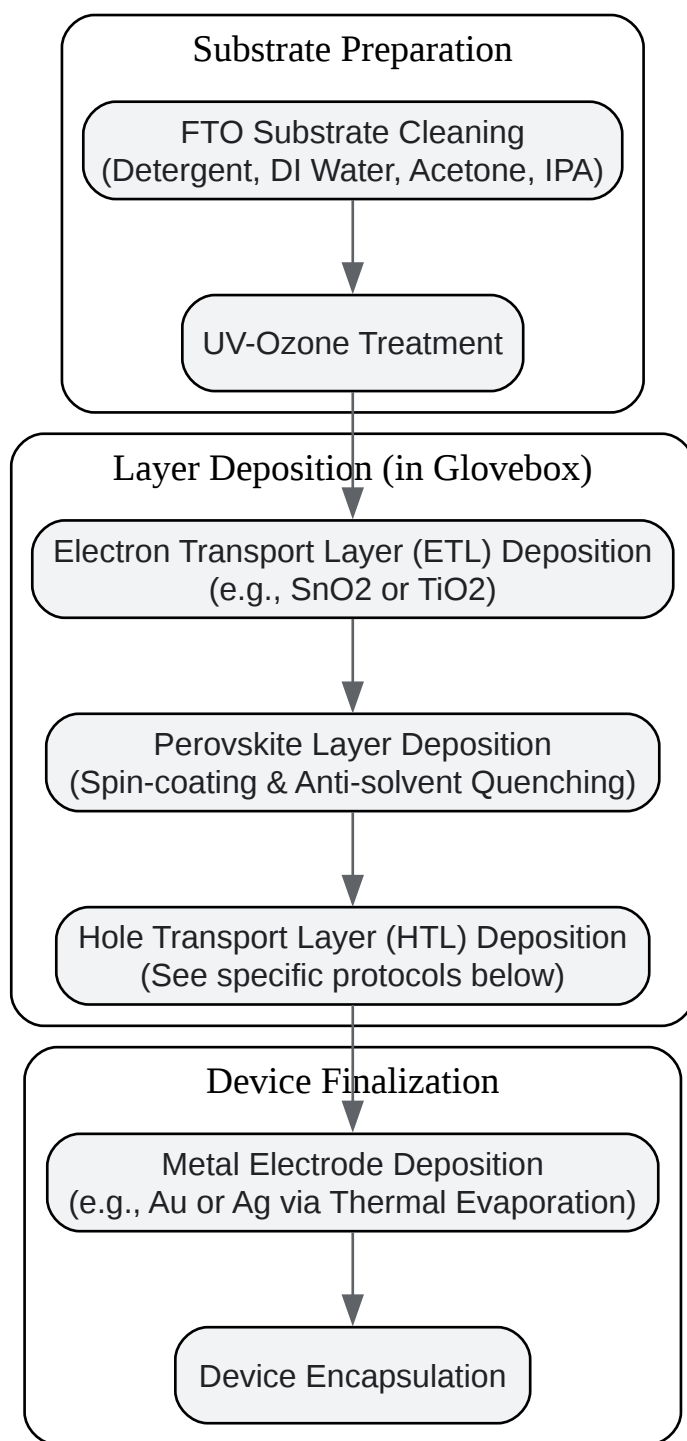
Hole-Transpo rting Layer (HTL)	Power Convers ion Efficien cy (PCE) [%]	Open- Circuit Voltage (VOC) [V]	Short- Circuit Current Density (JSC) [mA/cm ²]	Fill Factor (FF) [%]	Perovsk ite Compos ition	Device Architec ture	Referen ce
Spiro- OMeTAD	20.5	1.112	-	78.2	Cs0.05(F A0.83MA 0.17)Pb(I 0.83Br0. 17)3	n-i-p	[1]
12.4	-	-	-	CH3NH3 PbI3	n-i-p (carbon- based)	[2]	
PTAA	>20	-	-	-	Not specified	n-i-p	[3]
15.4	-	-	-	MAPbI3	p-i-n	[4]	
P3HT	22.7	-	-	-	Not specified	n-i-p	[5]
17.55	-	-	-	Mixed PSC	n-i-p	[6]	
CuSCN	20.2	-	-	-	Cs0.05(F A0.83MA 0.17)Pb(I 0.83Br0. 17)3	n-i-p	[1]
14.7	-	-	-	CH3NH3 PbI3	n-i-p (carbon- based)	[2]	
NiOx	18.3	-	-	-	Not specified	p-i-n	[7]

15.2	-	-	-	MAPbI3- xClx	p-i-n	[8]
------	---	---	---	-----------------	-------	-----

Experimental Protocols

The fabrication of high-performance perovskite solar cells requires precise control over each processing step. Below is a generalized protocol for the fabrication of a standard n-i-p planar perovskite solar cell, followed by specific details for the deposition of each of the five compared HTLs.

General Device Fabrication Workflow



[Click to download full resolution via product page](#)

Caption: General workflow for the fabrication of a perovskite solar cell.

HTL Deposition Protocols

1. Spiro-OMeTAD Deposition (Spin-Coating)

- **Solution Preparation:** A typical Spiro-OMeTAD solution is prepared by dissolving 72.3 mg of Spiro-OMeTAD, 28.8 μL of 4-tert-butylpyridine (tBP), and 17.5 μL of a lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI) stock solution (520 mg Li-TFSI in 1 mL acetonitrile) in 1 mL of chlorobenzene.
- **Deposition:** The Spiro-OMeTAD solution is spin-coated onto the perovskite layer, typically at 4000 rpm for 30 seconds.
- **Oxidation:** The device is then left in a dark, dry environment (e.g., a desiccator) overnight to allow for the oxidation of the Spiro-OMeTAD, which is crucial for its hole-transporting properties.

2. PTAA Deposition (Spin-Coating)

- **Solution Preparation:** Poly(triaryl)amine (PTAA) is typically dissolved in toluene or chlorobenzene at a concentration of around 10 mg/mL.
- **Deposition:** The PTAA solution is spin-coated onto the perovskite layer. A common spin-coating program is a two-step process, for example, 1000 rpm for 10 seconds followed by 4000 rpm for 30 seconds.
- **Annealing:** The substrate is then annealed at approximately 100 °C for 10 minutes to remove the solvent.

3. P3HT Deposition (Spin-Coating)

- **Solution Preparation:** Poly(3-hexylthiophene-2,5-diyl) (P3HT) is dissolved in a suitable solvent like chlorobenzene or dichlorobenzene at a concentration of about 10-20 mg/mL. The solution may be heated to aid dissolution.
- **Deposition:** The P3HT solution is spin-coated onto the perovskite layer. A typical spin-coating speed is 2000-4000 rpm for 30-60 seconds.
- **Annealing:** The film is subsequently annealed at a temperature of around 120-150 °C for 10-15 minutes.

4. CuSCN Deposition (Solution-Processing)

- **Solution Preparation:** Copper(I) thiocyanate (CuSCN) is sparingly soluble in common organic solvents. A typical solvent is diisopropyl sulfide or a mixture of solvents. The concentration is generally low, around 5-10 mg/mL.
- **Deposition:** The CuSCN solution is dynamically spin-coated onto the perovskite layer. This involves dispensing the solution while the substrate is already spinning at a high speed (e.g., 4000 rpm) to ensure uniform coverage without damaging the underlying perovskite.
- **Annealing:** The device is then annealed at a relatively low temperature, typically around 70-100 °C for 10-15 minutes.

5. NiOx Deposition (Sol-Gel and Spin-Coating)

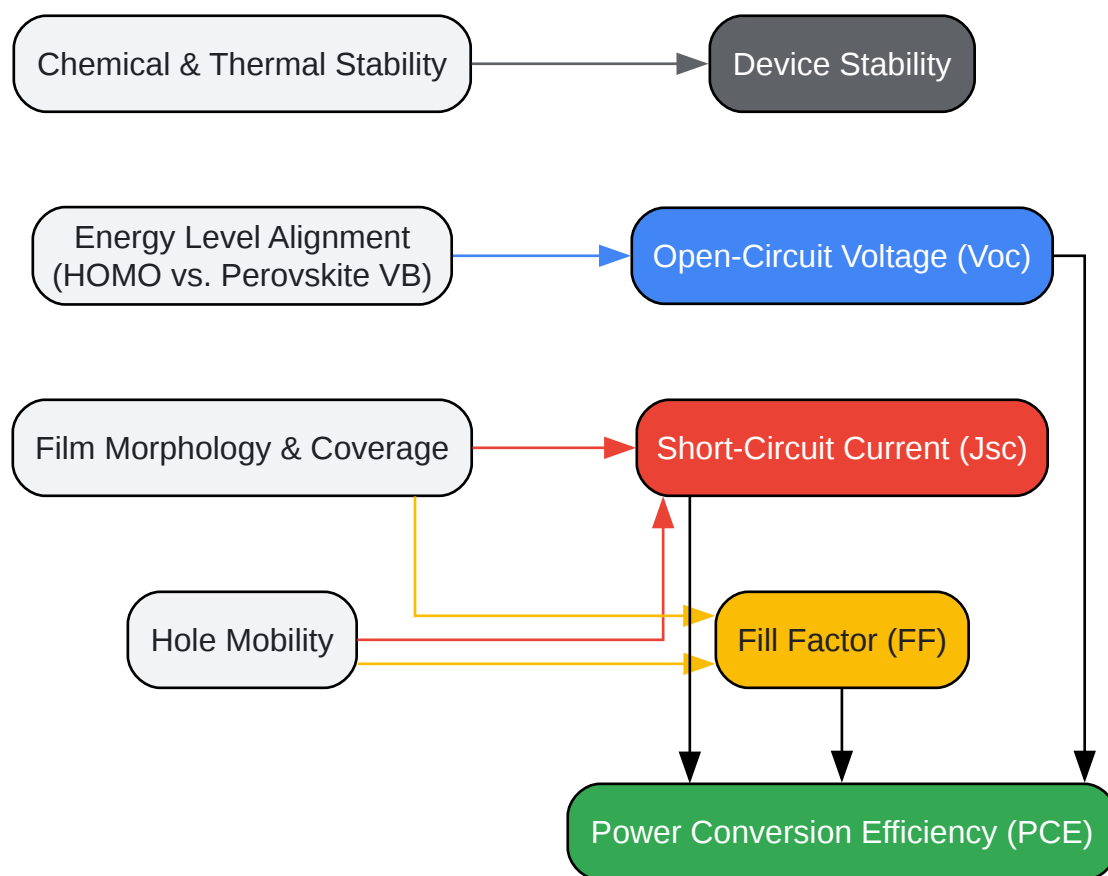
- **Precursor Solution:** A common precursor for sol-gel derived NiOx is nickel(II) acetate tetrahydrate dissolved in a solvent like 2-methoxyethanol with an ethanolamine stabilizer.
- **Deposition:** The NiOx precursor solution is spin-coated onto the substrate (typically for p-i-n architectures).
- **Annealing:** The coated substrate is then annealed at a high temperature, often in the range of 300-500 °C, to form the nickel oxide layer.

Characterization and Stability Testing

- **Current Density-Voltage (J-V) Measurement:** The primary performance of the solar cells is characterized by measuring their J-V curves under simulated AM 1.5G illumination (100 mW/cm²). Key parameters such as PCE, VOC, JSC, and FF are extracted from these curves.
- **Stability Testing:** Long-term stability is a critical factor for the commercial viability of PSCs. Stability tests are often conducted by monitoring the device performance over time under controlled environmental conditions, such as continuous illumination (light soaking) at a constant temperature or exposure to elevated temperature and humidity in the dark.

HTL Properties and Their Impact on PSC Performance

The choice of HTL influences several key aspects of the solar cell's operation. The following diagram illustrates the logical relationship between the properties of the HTL and the resulting performance of the perovskite solar cell.



[Click to download full resolution via product page](#)

Caption: Relationship between HTL properties and PSC performance.

Conclusion

The selection of a hole-transporting layer is a multifaceted decision involving a trade-off between efficiency, stability, cost, and processability.

- Spiro-OMeTAD and PTAA remain the gold standards for high-efficiency devices in laboratory settings, though their high cost and the need for dopants that can affect long-term stability

are significant drawbacks for commercialization.

- P3HT offers a more cost-effective and stable alternative, though generally with slightly lower efficiencies compared to the top-performing small molecules.
- Inorganic HTLs like CuSCN and NiOx are gaining significant attention due to their inherent stability, low cost, and potential for scalable deposition methods. While their efficiencies are rapidly improving and can be competitive, challenges related to optimizing their interfaces with the perovskite layer and achieving high-quality films remain active areas of research.

Ultimately, the ideal HTL will depend on the specific application, whether it prioritizes maximum efficiency, long-term operational stability, or low-cost manufacturing. This guide provides a foundational understanding of the performance and fabrication considerations for some of the most prominent HTLs currently used in perovskite solar cell research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. soft-matter.uni-tuebingen.de [soft-matter.uni-tuebingen.de]
2. Spiro-OMeTAD or CuSCN as a preferable hole transport material for carbon-based planar perovskite solar cells - Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
3. Hole Transport Materials for Tin-Based Perovskite Solar Cells: Properties, Progress, Prospects [mdpi.com]
4. researchgate.net [researchgate.net]
5. Advances in Hole Transport Materials for Layered Casting Solar Cells - PMC [pmc.ncbi.nlm.nih.gov]
6. researchgate.net [researchgate.net]
7. A review on organic hole transport materials for perovskite solar cells: Structure, composition and reliability: Abstract, Citation (BibTeX) & Reference | Bohrium [bohrium.com]
8. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [A Comparative Guide to Hole-Transporting Layers in Perovskite Solar Cells]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b573022/docs#a-comparative-guide-to-hole-transporting-layers-in-perovskite-solar-cells\]](https://www.benchchem.com/product/b573022/docs#a-comparative-guide-to-hole-transporting-layers-in-perovskite-solar-cells)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)